

Segigratinib In Vitro Assay Protocols: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *Segigratinib*
CAS No.: *1882873-93-9*
Cat. No.: *B15579859*

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Abstract

Segigratinib (also known as 3D185) is a potent, orally bioavailable small molecule inhibitor targeting Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3, as well as Colony-Stimulating Factor 1 Receptor (CSF-1R).^{[1][2]} Its dual inhibitory action makes it a promising candidate for cancer therapy by simultaneously targeting tumor cell proliferation and modulating the tumor microenvironment.^{[1][3]} This document provides detailed application notes and protocols for key in vitro assays to characterize the activity of **Segigratinib**, intended for researchers, scientists, and drug development professionals.

Introduction

Fibroblast Growth Factor Receptor (FGFR) signaling pathways are crucial in cell proliferation, differentiation, and migration. Aberrant FGFR signaling, through mutations, amplifications, or fusions, is a known driver in various cancers.^[4] **Segigratinib** is a selective inhibitor of FGFR1, 2, and 3.^[2] Additionally, its potent inhibition of CSF-1R, a key regulator of macrophage differentiation and survival, suggests that **Segigratinib** can modulate the tumor immune microenvironment, offering a synergistic antitumor effect.^{[1][3]}

This guide details the in vitro methodologies for evaluating the efficacy and mechanism of action of **Segigratinib**, including kinase inhibition assays, cell-based proliferation assays, and western blotting for signaling pathway analysis.

Quantitative Data Summary

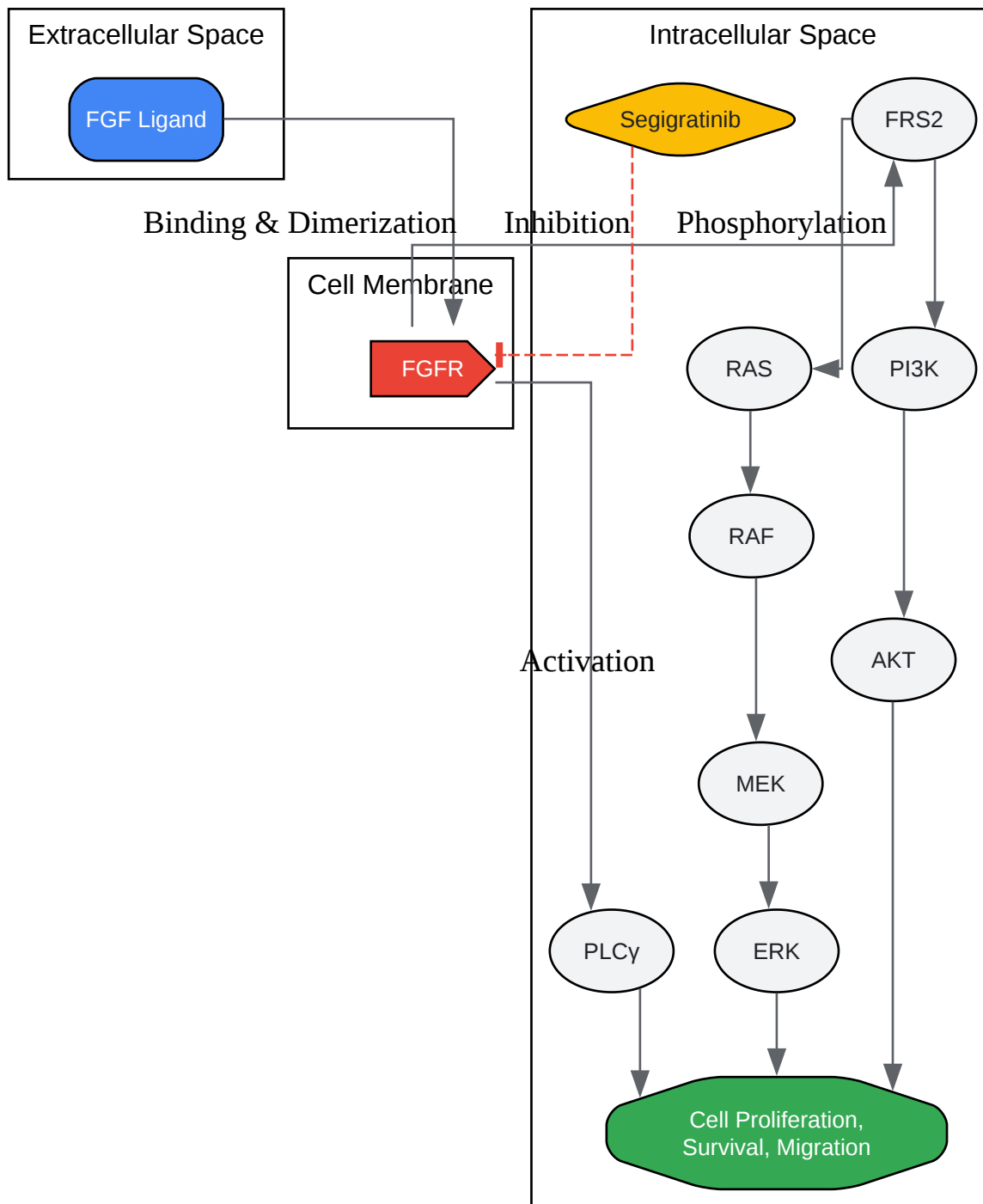
The inhibitory activity of **Segigratinib** against its primary kinase targets has been quantified and is summarized in the table below. This data is essential for determining the appropriate concentration ranges for in vitro experiments.

Target Kinase	IC50 (nM)	Assay Type	Reference
FGFR1	0.5	Biochemical Kinase Assay	[5]
FGFR2	1.3	Biochemical Kinase Assay	[5]
FGFR3	3.6	Biochemical Kinase Assay	[5]
FGFR4	51.4	Biochemical Kinase Assay	[5]
CSF-1R	3.8	Biochemical Kinase Assay	[5]

Signaling Pathways and Experimental Workflows

Segigratinib Mechanism of Action on FGFR Signaling Pathway

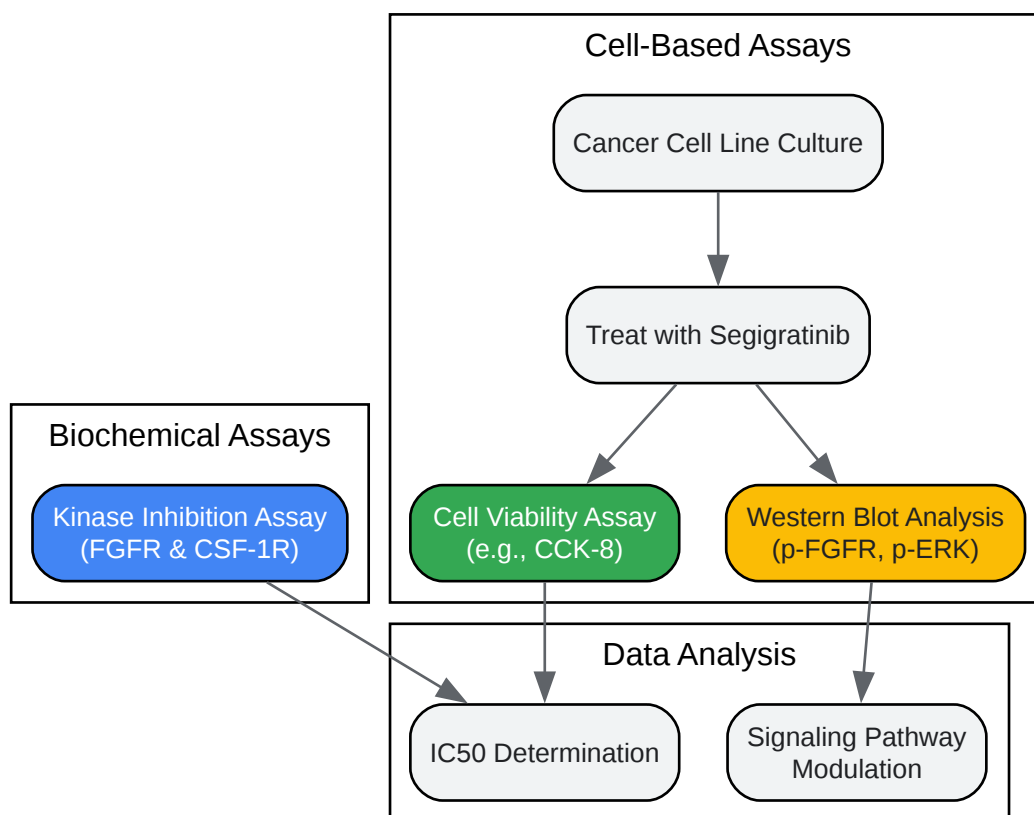
Segiratinib's Inhibition of the FGFR Signaling Pathway

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Caption: **Segiratinib** inhibits FGFR autophosphorylation, blocking downstream signaling pathways.

Experimental Workflow for In Vitro Evaluation of Segigratinib

In Vitro Evaluation Workflow for Segigratinib



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